

Cefpiramide stock solution preparation and storage for laboratory use

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Application Notes and Protocols: Cefpiramide Stock Solution

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cefpiramide is a third-generation cephalosporin antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1][2] Its mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to penicillin-binding proteins (PBPs).[3] In a laboratory setting, the accurate preparation and proper storage of **Cefpiramide** stock solutions are critical for ensuring experimental reproducibility and the integrity of results. These notes provide detailed protocols for the preparation and storage of **Cefpiramide** solutions for research use.

Data Presentation: Solubility and Storage

Quantitative data regarding the solubility and stability of **Cefpiramide** are summarized below. It is important to note that **Cefpiramide** free acid has low water solubility, while its sodium salt form is more water-soluble.[3][4] For laboratory use, Dimethyl Sulfoxide (DMSO) is a common and effective solvent.[2]

Table 1: **Cefpiramide** Solubility



Solvent	Maximum Concentration	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (163.22 mM)	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility.[2]
Water	6.68e-02 g/L (0.0668 mg/mL)	Refers to Cefpiramide free acid.[3] The sodium salt is more soluble.

| Ethanol | Insoluble | --- |

Table 2: Storage and Stability of Cefpiramide

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Refer to manufacturer's expiry date	Store sealed, protected from light and moisture. [5]
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquoting is highly recommended to avoid repeated freezethaw cycles.

 \mid Stock Solution (in DMSO) \mid -80°C \mid Up to 6 months \mid Considered the optimal temperature for long-term storage. \mid

Note: As a β -lactam antibiotic, **Cefpiramide** in solution is susceptible to degradation via hydrolysis.[5] It is sensitive to high temperatures, light exposure, and basic conditions.[5] Therefore, freshly prepared solutions are always recommended for sensitive applications.

Experimental Protocol: Stock Solution Preparation



This protocol details the preparation of a 100 mg/mL (163.22 mM) **Cefpiramide** stock solution in DMSO.

3.1 Materials and Equipment

- Cefpiramide powder (free acid, MW: 612.64 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)[6][7]
- Analytical balance and weigh paper/boat
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile filter tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses
- (Optional) 0.22 μm syringe filter for sterilization

3.2 Step-by-Step Procedure

- Preparation: In a sterile environment (e.g., a laminar flow hood), allow **Cefpiramide** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare the analytical balance with a sterile weigh boat. Carefully weigh the desired amount of Cefpiramide powder. For example, to prepare 1 mL of a 100 mg/mL stock, weigh 100 mg of Cefpiramide.
- Dissolution: Transfer the weighed powder into a sterile tube appropriately sized for the final volume. Add the corresponding volume of anhydrous DMSO. For 100 mg of powder, add 1 mL of DMSO.
- Mixing: Cap the tube securely and vortex the solution until the Cefpiramide powder is completely dissolved. The solution should be clear and free of particulates. Gentle warming or brief sonication may be used to aid dissolution if necessary, but overheating should be avoided.



- Sterilization (Optional): If the stock solution is intended for use in sterile applications such as cell culture, it should be filter-sterilized.[8] Draw the solution into a sterile syringe, attach a 0.22 µm syringe filter, and dispense it into a new sterile tube. Note: Solutions in DMSO do not typically require filter sterilization if prepared aseptically from sterile components.
- Aliquoting: To avoid degradation from multiple freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile cryovials or microcentrifuge tubes.[8]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and preparation date. Immediately transfer the aliquots to the recommended storage temperature (-20°C for short-term or -80°C for long-term storage).

Table 3: Example Dilutions for a 100 mg/mL Stock Solution

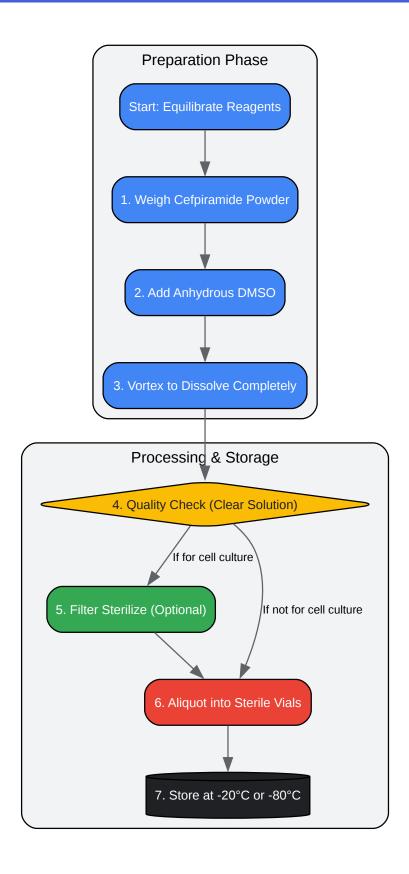
Desired Stock Concentration	Mass of Cefpiramide	Volume of DMSO
100 mg/mL	100 mg	1 mL
50 mg/mL	50 mg	1 mL

| 10 mg/mL | 10 mg | 1 mL |

Visualization of Workflow

The following diagram illustrates the standard workflow for preparing and storing a **Cefpiramide** stock solution.





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Caption: Workflow for **Cefpiramide** Stock Solution Preparation.



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